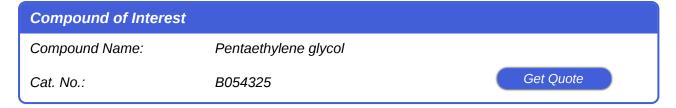


Pentaethylene Glycol: A Technical Guide to Safe Handling and Application

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the safety, handling, and toxicological profile of **pentaethylene glycol** (CAS No. 4792-15-8). The information is intended to support researchers, scientists, and drug development professionals in the safe application and management of this compound in a laboratory setting. All quantitative data is summarized for clarity, and relevant experimental methodologies are detailed.

Chemical Identification and Physicochemical Properties

Pentaethylene glycol is a member of the polyethylene glycol (PEG) family, characterized by five ethylene glycol units.[1] It is a colorless, odorless, and slightly viscous liquid that is miscible with water.[1][2] Its properties make it a useful synthetic intermediate and solvent in various research and development applications.[2][3]

Table 1: Physicochemical Properties of **Pentaethylene Glycol**



Property	Value	Reference(s)
CAS Number	4792-15-8	
Molecular Formula	C10H22O6	-
Molecular Weight	238.28 g/mol	-
Appearance	Clear, colorless to yellow liquid	-
Melting Point	-8.6°C	_
Boiling Point	184°C @ 2 mmHg	_
Flash Point	>110°C (>230°F)	_
Density	1.126 g/mL at 25°C	_
Vapor Pressure	1.68E-06 mmHg at 25°C	_
Water Solubility	Miscible	-
Refractive Index	n20/D 1.462	_
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.	-

Toxicological Profile and Hazard Identification

Pentaethylene glycol is classified as an irritant. The primary hazards are irritation to the skin, eyes, and respiratory system upon direct contact or inhalation. As part of the broader ethylene glycols category, its potential for systemic, reproductive, and developmental toxicity is noted to decrease as molecular weight increases. Effects observed in animal studies, such as renal toxicity with lower molecular weight glycols, are not expected with **pentaethylene glycol**.

Table 2: Toxicological Summary of Pentaethylene Glycol



Endpoint	Result	Classification & Precautionary Statements	Reference(s)
Acute Oral Toxicity	LD50: Not available. Estimated to be >2000 mg/kg/day (rat).	Not Classified	
Acute Dermal Toxicity	May be harmful if absorbed through the skin.	Not Classified	
Acute Inhalation Toxicity	May be harmful if inhaled.	Not Classified	
Skin Corrosion/Irritation	Causes skin irritation.	GHS: H315 - Causes skin irritation. P- Statements: P264, P280, P302+P352, P332+P317, P362+P364.	_
Serious Eye Damage/Irritation	Causes serious eye irritation.	GHS: H319 - Causes serious eye irritation. P-Statements: P280, P305+P351+P338, P337+P317.	-
Respiratory Irritation	May cause respiratory irritation.	GHS: H335 - May cause respiratory irritation. P-Statements: P261, P271, P304+P340, P319.	
Repeated Dose Toxicity	NOAEL >2000 mg/kg/day (oral, rat). Causes liver and male reproductive effects in	Not Classified	_



	26-week intermittent oral studies of rats.	
Carcinogenicity	Not listed by ACGIH, IARC, NTP, or CA	Not Classified
	Prop 65.	

Safe Handling, Storage, and Exposure Controls

Proper handling and storage are critical to minimize risks associated with **pentaethylene glycol**.

Handling

- Avoid contact with skin and eyes.
- Avoid breathing vapor, mist, or gas.
- Use only in well-ventilated areas, such as a chemical fume hood.
- Wash hands and any exposed skin thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.

Storage

- Store in a cool, dry, well-ventilated place.
- Keep containers tightly closed when not in use.
- Store away from heat and sources of ignition.
- Aqueous solutions of polyethylene glycols are generally stable, but aging can be accelerated
 by heat, light, and oxygen. For long-term stability of solutions, consider storing refrigerated or
 frozen and purging containers with an inert gas like argon.



Exposure Controls and Personal Protective Equipment (PPE)

- Engineering Controls: Facilities must be equipped with an eyewash station and a safety shower. Use adequate ventilation to maintain low airborne concentrations.
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

First Aid and Accidental Release Measures First Aid Procedures

Immediate medical attention is recommended in all cases of significant exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.
- Skin Contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: Get medical aid. Wash mouth out with water. Do not induce vomiting.





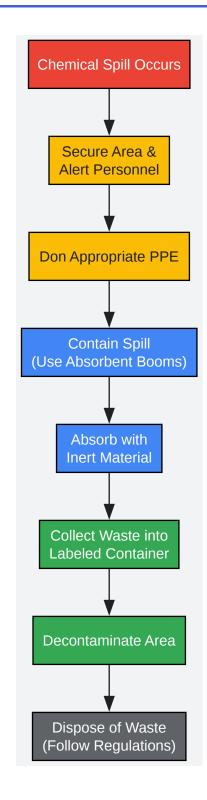
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Caption: General workflow for first aid response to chemical exposure.

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment as specified in Section 3.3. Evacuate unnecessary personnel from the area.
- Environmental Precautions: Prevent spills from entering drains, sewers, or waterways.
- Containment and Cleanup: Absorb the spill with an inert material such as sand, earth, or vermiculite. Place the absorbed material into a suitable, labeled container for disposal.





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References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. agc-chemicals.com [agc-chemicals.com]
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